

In-depth Technical Guide: Solubility of Methyl 6-hydroxy-2-naphthimide

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Compound of Interest

Compound Name: Methyl 6-hydroxy-2-naphthimide

Cat. No.: B3178763

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Executive Summary

This technical guide addresses the solubility of **Methyl 6-hydroxy-2-naphthimide**, a compound of interest for researchers in drug development and organic synthesis. A thorough investigation was conducted to gather quantitative solubility data, detailed experimental protocols, and relevant physicochemical properties.

Crucially, a comprehensive search of available scientific literature, chemical databases, and patent records yielded no specific experimental data on the solubility of **Methyl 6-hydroxy-2-naphthimide** in any solvent. The information available primarily pertains to a structurally similar but distinct compound, Methyl 6-hydroxy-2-naphthoate. This guide will therefore focus on presenting the available information on the target compound, highlighting the data gap, and providing a theoretical framework and recommended experimental protocols for determining its solubility.

Introduction to Methyl 6-hydroxy-2-naphthimide

Methyl 6-hydroxy-2-naphthimide is an organic molecule characterized by a naphthalene core substituted with a hydroxyl (-OH) group at the 6-position and a methyl imideate (-C(=NH)OCH₃) group at the 2-position. The presence of both a hydrogen bond donor (hydroxyl) and acceptor (imideate) suggests its solubility will be highly dependent on the solvent's polarity and its ability to engage in hydrogen bonding.

Chemical Structure:

The imidate functionality distinguishes it from the more commonly reported ester, Methyl 6-hydroxy-2-naphthoate, and is expected to confer different physicochemical properties, including solubility.

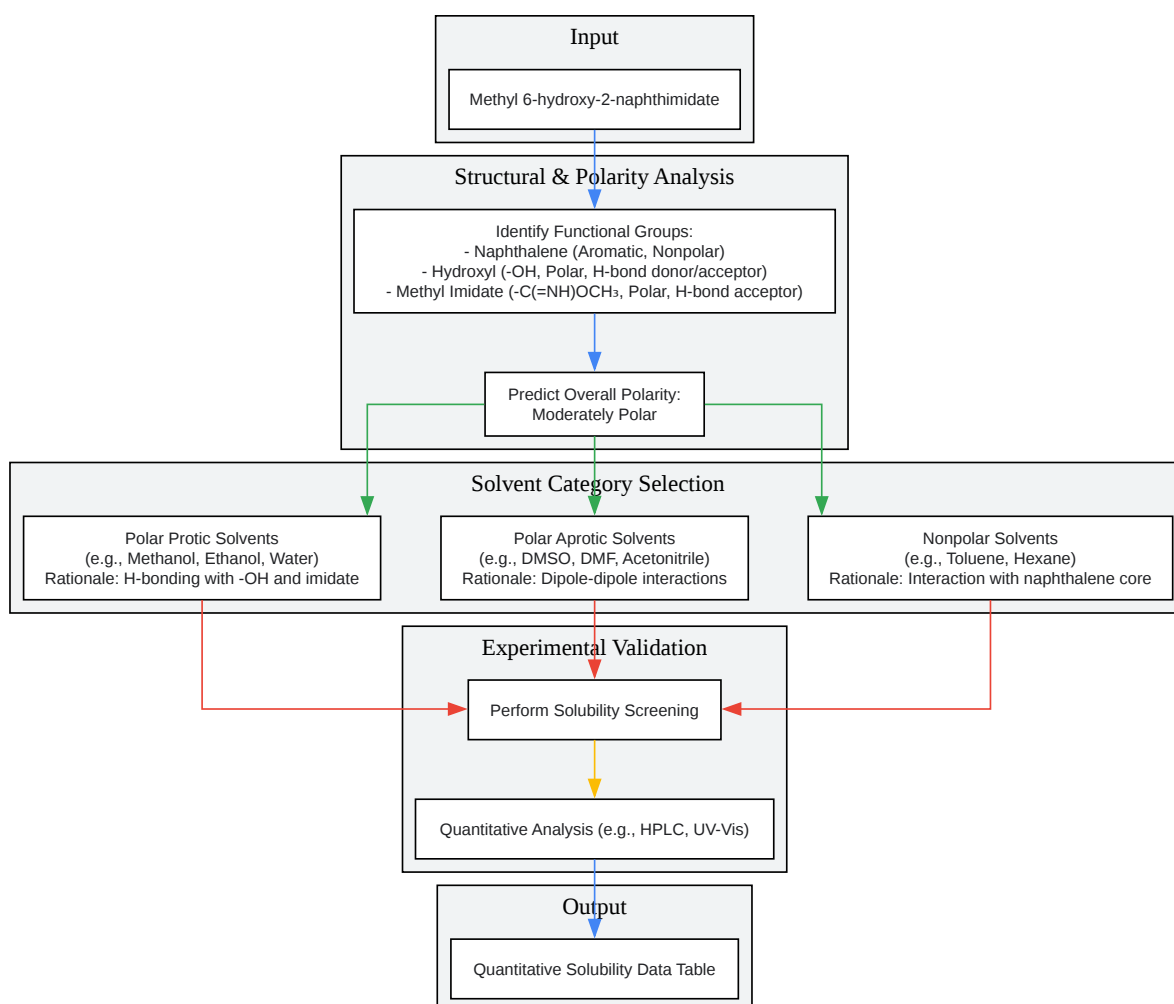
Current State of Knowledge: A Data Gap

Despite extensive searches, no peer-reviewed articles, patents, or technical data sheets containing quantitative solubility data for **Methyl 6-hydroxy-2-naphthimidate** were identified. Chemical supplier entries confirm its existence (CAS No. 765871-54-3) but do not provide solubility information.

This significant data gap necessitates that researchers determine the solubility of this compound experimentally to proceed with applications in areas such as formulation development, reaction chemistry, and purification.

Theoretical Solubility Considerations and Solvent Selection Workflow

In the absence of experimental data, a logical workflow can be established to guide the selection of potential solvents for solubility screening. This workflow is based on the principle of "like dissolves like" and considers the structural features of **Methyl 6-hydroxy-2-naphthimidate**.



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